

# Apratastat validation in different disease models

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Apratastat

CAS No.: 287405-51-0

Cat. No.: S519164

Get Quote

## Apratastat at a Glance

The table below summarizes the core information available on **Apratastat**:

Attribute	Description
Drug Name	Apratastat (development code TMI-005) [1] [2]
Drug Class	Dual TNF- $\alpha$ Converting Enzyme (TACE/ADAM17) and Matrix Metalloprotease (MMP) inhibitor [1] [2]
Developed By	Wyeth Research [1]
Development Status	<b>Terminated</b> (Development was halted in Phase II clinical trials) [1]
Primary Tested Indication	Rheumatoid Arthritis (RA) [1]
Reason for Termination	Lack of efficacy in a Phase II trial [1]

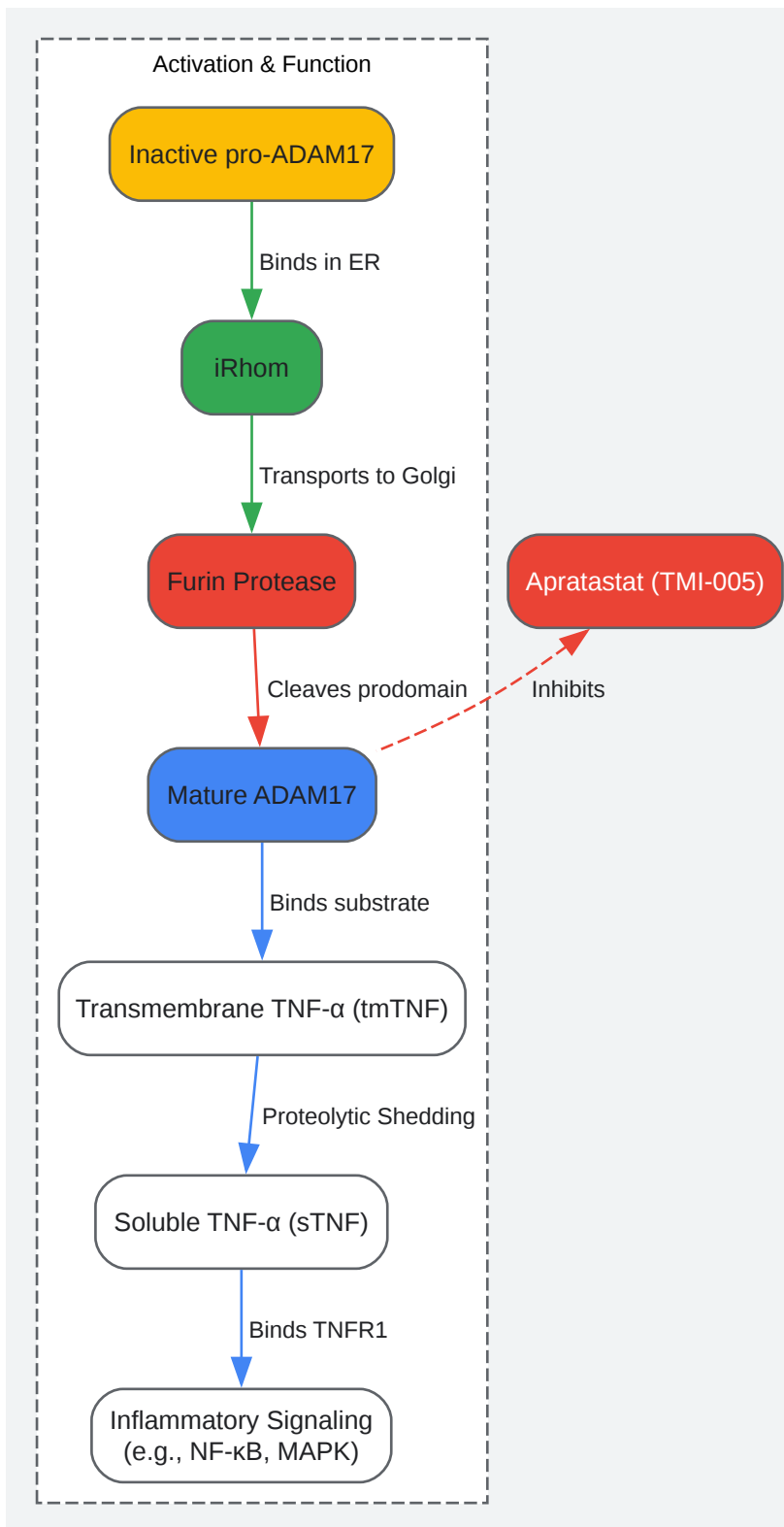
## Experimental Context and Challenges

The search results do not contain detailed protocols for **Apratastat**'s validation in diverse disease models. Its development appears to have been primarily focused on rheumatoid arthritis. The broader scientific context explains the challenges faced by this class of drugs:

- **Target Profile:** **Apratastat** was developed as a dual inhibitor targeting **ADAM17** (also known as TACE) and **MMP-13** [1] [2]. ADAM17 is a promising therapeutic target because it sheds over 80 membrane-bound proteins, including key molecules like TNF- $\alpha$  and EGFR ligands, which are implicated in inflammation, cancer, and other diseases [3] [4].
- **The Specificity Problem:** A major hurdle in this field has been achieving drug specificity. Early small-molecule inhibitors like **Apratastat** were often **not specific to ADAM17** and also inhibited other metalloproteinases like ADAM10 and various MMPs [2]. This lack of specificity is frequently cited as a reason for the failure of such drugs, leading to issues with toxicity or lack of efficacy, as seen with broad-spectrum MMP inhibitors [2].

## The ADAM17 Signaling Pathway

The following diagram illustrates the role of ADAM17, **Apratastat**'s primary target, in cellular signaling, which explains its therapeutic relevance.



[Click to download full resolution via product page](#)

## Interpretation and Future Directions

The case of **Apratastat** is a historical example in the challenging pursuit of metalloproteinase inhibitors. Its termination highlights the importance of **target specificity** in drug development. Current research, as reflected in the recent scientific literature, is exploring next-generation approaches to target ADAM17, such as highly specific monoclonal antibodies, to overcome these limitations [3] [2].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Drug evaluation: apratastat, a novel TACE/MMP inhibitor ... [pubmed.ncbi.nlm.nih.gov]
2. Anti-Tumour Effects of a Specific Anti-ADAM17 Antibody in an ... [journals.plos.org]
3. ADAM17 as a promising therapeutic target - PubMed Central [pmc.ncbi.nlm.nih.gov]
4. ADAM17 as a promising therapeutic target: from structural ... [frontiersin.org]

To cite this document: Smolecule. [Apratastat validation in different disease models]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b519164#apratastat-validation-in-different-disease-models>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)